

Advanced Mass Spectrometry Guide: Bromomethanesulfonyl Bromide (BMSB)

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Compound of Interest

Compound Name: *Bromomethanesulfonyl bromide*

CAS No.: *54730-18-6*

Cat. No.: *B1278707*

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Executive Summary

Bromomethanesulfonyl bromide (BMSB) is a specialized sulfonyl halide reagent used in the synthesis of sulfonamides, sultams, and as a precursor for reactive sulfene intermediates in drug discovery. Its analysis via Mass Spectrometry (MS) presents unique challenges due to its high reactivity (moisture sensitivity) and distinct isotopic signature.

This guide provides a definitive technical framework for the MS characterization of BMSB. It moves beyond basic spectral matching to explain the causality of fragmentation, offering a self-validating protocol for researchers confirming the identity and purity of this reagent in synthetic workflows.

Chemical Profile & Physical Properties

Before initiating MS analysis, verify the analyte properties to ensure correct ionization method selection.

Property	Data
Chemical Name	Bromomethanesulfonyl bromide
CAS Number	54730-18-6
Formula	
Molecular Weight	237.9 g/mol (Average)
Monoisotopic Mass	235.8142 ()
Structure	
Reactivity	Lachrymator; Hydrolyzes rapidly to Bromomethanesulfonic acid () and HBr.

Experimental Protocol: Sample Preparation & Acquisition

Critical Warning: BMSB is highly moisture-sensitive. Standard open-air preparation will result in a spectrum dominated by hydrolysis products (e.g., HBr peaks and sulfonic acid derivatives).

Sample Preparation (Strict Anhydrous Technique)

- Solvent: Use anhydrous Dichloromethane (DCM) or Toluene. Avoid alcohols (methanol/ethanol) to prevent solvolysis (ester formation).
- Concentration: Prepare a 100 ppm solution.
- Handling: All transfers must occur under an inert atmosphere (or) or within a glovebox.

- Vialing: Use crimp-top vials with PTFE-lined septa to minimize atmospheric moisture ingress during the autosampler queue.

Instrumentation Settings (GC-MS Electron Ionization)

For this volatile small molecule, Gas Chromatography coupled with Electron Ionization (EI) MS is the gold standard.

- Inlet Temperature:

(Keep low to minimize thermal decomposition).

- Column: Non-polar capillary column (e.g., DB-5ms or equivalent), 30m x 0.25mm.
- Carrier Gas: Helium at 1.0 mL/min constant flow.
- Ionization Energy: 70 eV (Standard EI).
- Scan Range: m/z 30 – 300.

Spectral Analysis & Fragmentation Mechanics

The "Fingerprint": Isotope Pattern Analysis

The most diagnostic feature of BMSB is the presence of two bromine atoms. Bromine exists as
and

in an approximate 1:1 ratio (50.7% : 49.3%).

This creates a distinct 1:2:1 triplet pattern for the molecular ion cluster:

- m/z 236 (

): Contains

- m/z 238 (

): Contains

(and vice versa) — Highest intensity

- m/z 240 (

): Contains

Note: A minor contribution from

(4.2%) will slightly enhance the $M+2$ peak, but the Br pattern dominates.

Fragmentation Pathway (Mechanistic Logic)

Upon electron impact (70 eV), the molecule undergoes predictable bond cleavages. Understanding these confirms the structure.

- Molecular Ion (
): m/z 236/238/240. (Often weak due to stability).
- -Cleavage (Loss of Sulfonyl Bromide):
 - Cleavage of the
bond is a primary pathway.
 - Generates
(Bromomethyl cation).
 - Observed Peaks: m/z 93 and 95 (1:1 ratio).
- Loss of Bromine Radical (
):
 - Loss of the sulfonyl-bound bromine (weaker bond).
 - Generates
.
 - Observed Peaks: m/z 157 and 159 (1:1 ratio).

- Sulfur Dioxide Extrusion (Loss):
 - Common in sulfonyl derivatives.
 - Generates (Dibromomethane radical cation).
 - Observed Peaks: m/z 172, 174, 176 (1:2:1 ratio).
- Small Fragment Ions:
 - : m/z 64.
 - : m/z 79 and 81.

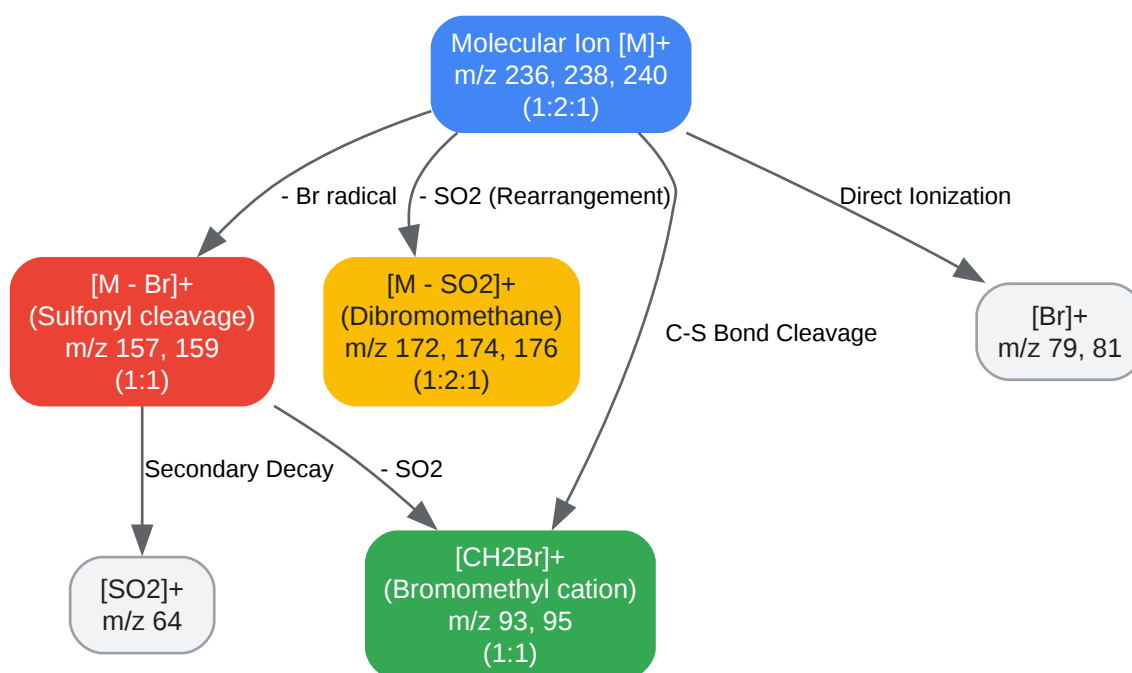
Data Summary Table

Ion Identity	Formula	m/z (Nominal)	Isotope Ratio	Origin
Molecular Ion		236, 238, 240	1 : 2 : 1	Parent
Dibromomethane		172, 174, 176	1 : 2 : 1	Loss of
Des-bromo		157, 159	1 : 1	Loss of
Bromomethyl		93, 95	1 : 1	C-S Cleavage
Sulfur Dioxide		64	Single	Fragmentation

Visualization of Pathways

Fragmentation Mechanism Diagram

The following diagram illustrates the logical decay of the parent ion into its constituent diagnostic fragments.

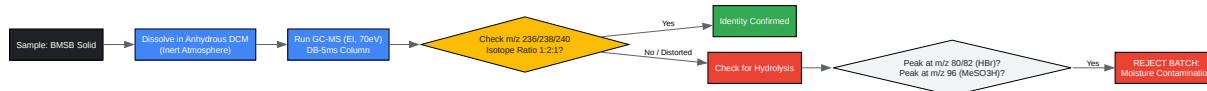


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Caption: Figure 1. EI-MS fragmentation pathways for **Bromomethanesulfonyl bromide**, highlighting the conservation of bromine isotope patterns.

Analytical Workflow for Purity Verification

This flowchart defines the decision process for accepting or rejecting the reagent batch based on MS data.



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Caption: Figure 2. Quality Control decision tree for BMSB analysis, emphasizing detection of hydrolysis artifacts.

Troubleshooting & Common Artifacts

When analyzing BMSB, "ghost peaks" often confuse interpretation. These are usually due to the sample reacting with the environment or the instrument.

- The "HBr" Background:
 - Observation: High background at m/z 80 and 82.
 - Cause: Hydrolysis of the sulfonyl bromide moiety in the GC inlet or MS source.
 - Remedy: Bake out the inlet; ensure carrier gas traps are active; use fresh anhydrous solvent.
- Missing Molecular Ion:
 - Observation: Spectrum shows base peak at m/z 93/95 () but no signal $> m/z$ 200.
 - Cause: Thermal degradation in the injector port.
 - Remedy: Lower inlet temperature to or use "Cold On-Column" injection.
- Methyl Ester Artifacts:
 - Observation: Unexpected peak at m/z ~188 ().
 - Cause: Use of Methanol as a solvent (Solvolysis).
 - Remedy: Never use protic solvents. Switch to DCM or Chloroform.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Bromomethane (Analogue for Isotope Patterns). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- LookChem. **Bromomethanesulfonyl bromide** - Product Information and CAS 54730-18-6. Available at: [\[Link\]](#)
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